

Essential Safety and Handling of Noripurum® in a Research Setting

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Compound of Interest

Compound Name: Noripurum

Cat. No.: B1496192

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This guide provides crucial safety and logistical information for laboratory professionals handling **Noripurum®**, an iron complex product. The following procedures are designed to ensure the safe handling, use, and disposal of this substance in a research environment.

Product Information and Hazard Identification

Noripurum®'s active pharmaceutical ingredient is an iron (III)-hydroxide polymaltose complex or a saccharated iron oxide complex, depending on the formulation. While generally considered to have low toxicity in its therapeutic form, it is imperative to handle it with care in a laboratory setting to avoid accidental exposure.[1][2]

Physical and Chemical Properties:

Property	Description
Physical State	Brown to dark brown powder or a brown, aqueous, viscous solution.[3][4]
Solubility	Soluble in water.[3]
Stability	Stable under recommended storage conditions. [4]
Incompatibilities	Strong acids and strong oxidizing agents.[2]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Noripurum®** in a laboratory setting to minimize exposure risk.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	To prevent skin contact. Gloves must be inspected before use and disposed of properly after handling.[4][5]
Eye Protection	Safety glasses or goggles.	To protect eyes from splashes or aerosols.[1][3]
Body Protection	Laboratory coat.	To protect skin and personal clothing from contamination.[4][5]
Respiratory Protection	Not generally required with adequate ventilation.	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust or aerosols are generated.[5]

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of **Noripurum®** and ensuring a safe laboratory environment.

Handling:

- Work in a well-ventilated area.[1]
- Avoid contact with skin, eyes, and clothing.[1][5]
- Minimize the generation of dust or aerosols.[1]
- Do not eat, drink, or smoke in areas where the material is handled.[1]

- Wash hands thoroughly after handling.[\[1\]](#)[\[5\]](#)

Storage:

- Store in the original, tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[4\]](#)
- Protect from direct sunlight and heat.[\[3\]](#)
- Do not freeze the liquid formulation.[\[2\]](#)
- Store away from incompatible materials such as strong acids and oxidizers.[\[2\]](#)

Accidental Exposure and First Aid Measures

Immediate and appropriate first aid is crucial in the event of accidental exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Seek medical attention. [1] [5]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation develops. [1] [5]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention. [1] [5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1]

Spill and Disposal Procedures

In the event of a spill, follow these procedures to safely contain and clean the area.

Spill Cleanup:

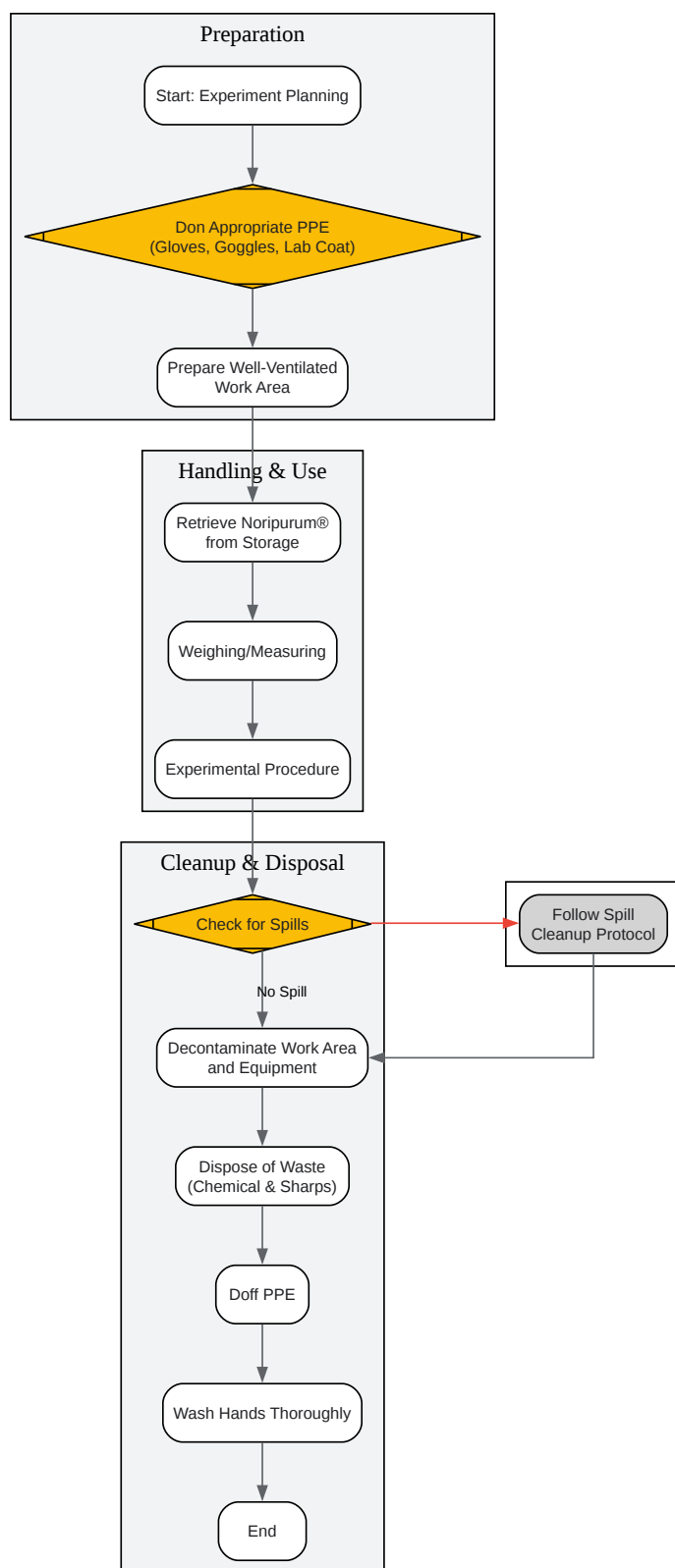
- Small Spills:
 - For solids, use appropriate tools to place the spilled material into a suitable waste disposal container.[\[1\]](#)
 - For liquids, absorb with an inert material (e.g., sand, earth) and place in a sealed container for disposal.[\[2\]](#)
- Large Spills:
 - Use a shovel to transfer the material into a convenient waste disposal container.[\[1\]](#)
- Decontamination:
 - Clean the spill area by spreading water on the contaminated surface and dispose of the contaminated water according to local regulations.[\[1\]](#)

Waste Disposal:

- Dispose of waste material in accordance with all local, regional, national, and international regulations.[\[2\]](#)[\[3\]](#)
- Contaminated materials (e.g., gloves, absorbent pads) should be placed in a sealed container and disposed of as chemical waste.

Experimental Workflow and Safety Checkpoints

The following diagram illustrates a logical workflow for handling **Noripurum®** in a research setting, incorporating key safety checkpoints.



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Noripurum® Laboratory Handling Workflow

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References

- 1. Iron Polymaltose Complex Manufacturers, with SDS [mubychem.com]
- 2. venofer.com [venofer.com]
- 3. rorychem.com [rorychem.com]
- 4. wbcil.com [wbcil.com]
- 5. biosynth.com [biosynth.com]
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